

A Comprehensive Guide to Acetylcedrene, also known as Methyl Cedryl Ketone

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Compound of Interest

Compound Name: Acetylcedrene

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An objective analysis of the fragrance ingredient commercially known as Vertofix, Lignofix, and other trade names.

In the realm of fragrance chemistry, the nomenclature of aromatic molecules can often lead to confusion. A case in point is the relationship between **Acetylcedrene** and Methyl Cedryl Ketone. Contrary to what the distinct names might suggest, they are, in fact, synonyms for the same chemical compound, identified by the CAS number 32388-55-9.^{[1][2][3][4][5][6]} This guide provides a comprehensive overview of this single, versatile fragrance ingredient, detailing its physicochemical properties, synthesis, olfactory profile, and applications, supported by available data.

Physicochemical Properties

Acetylcedrene is a synthetic ketone, structurally derived from cedrene, a component of cedarwood oil.^[1] It is a colorless to pale yellow or brown liquid prized for its strong, long-lasting woody and ambery aroma.^{[2][3][4][6]} The technical mixtures of **acetylcedrene** typically have a purity in the range of 65–85%.^[7] The remaining portion consists of acetylated isomers of cedarwood oil components and structural isomers of **acetylcedrene** that are by-products of the synthesis process.^[7]

Below is a summary of its key physicochemical properties:

Property	Value	Source(s)
Molecular Formula	C ₁₇ H ₂₆ O	[4][5][6][8][9][10]
Molecular Weight	246.39 g/mol	[2][4][5][8][9]
CAS Number	32388-55-9	[1][2][4][5][6][8]
Appearance	Pale yellow to pale brown liquid	[1][4][10]
Boiling Point	272 °C (lit.)	[2][8][11]
Density	0.997 g/mL at 25 °C (lit.)	[2][8][11]
Flash Point	>100 °C (>230 °F)	[2][12][13]
Refractive Index	n ₂₀ /D 1.516 (lit.)	[2][8][11]
Water Solubility	6 mg/L at 23 °C	[2][7][8]
Synonyms	Methyl Cedryl Ketone, Vertofix, Lignofix, Woodyflor, Cedrylide, Lixetone	[1][4][5][6][12][14]

Olfactory Profile and Applications in Fragrance

Acetylcedrene is a cornerstone in the perfumer's palette, particularly in the creation of woody, amber, and masculine fragrances.[1][15] Its scent is consistently described as having a dry, woody character with distinct cedar-like and ambery undertones.[1][15] Some sources also note leathery, musky, and even vetiver and patchouli nuances.[14][16][17][18]

Its primary roles in fragrance compositions are:

- **Volume Builder:** It adds richness, depth, and body to woody and oriental fragrance bases.[1]
- **Fixative:** Due to its low volatility and high substantivity (lasting up to 400 hours on a fragrance strip), it anchors more volatile top and heart notes, extending the overall longevity of the perfume.[1][14][17]

- Enhancer and Modulator: It enhances the diffusion and tenacity of a fragrance.[1] It blends well with a wide array of other fragrance materials, from floral to spicy notes, adding complexity.[14]

This versatility leads to its widespread use in a variety of products, including:

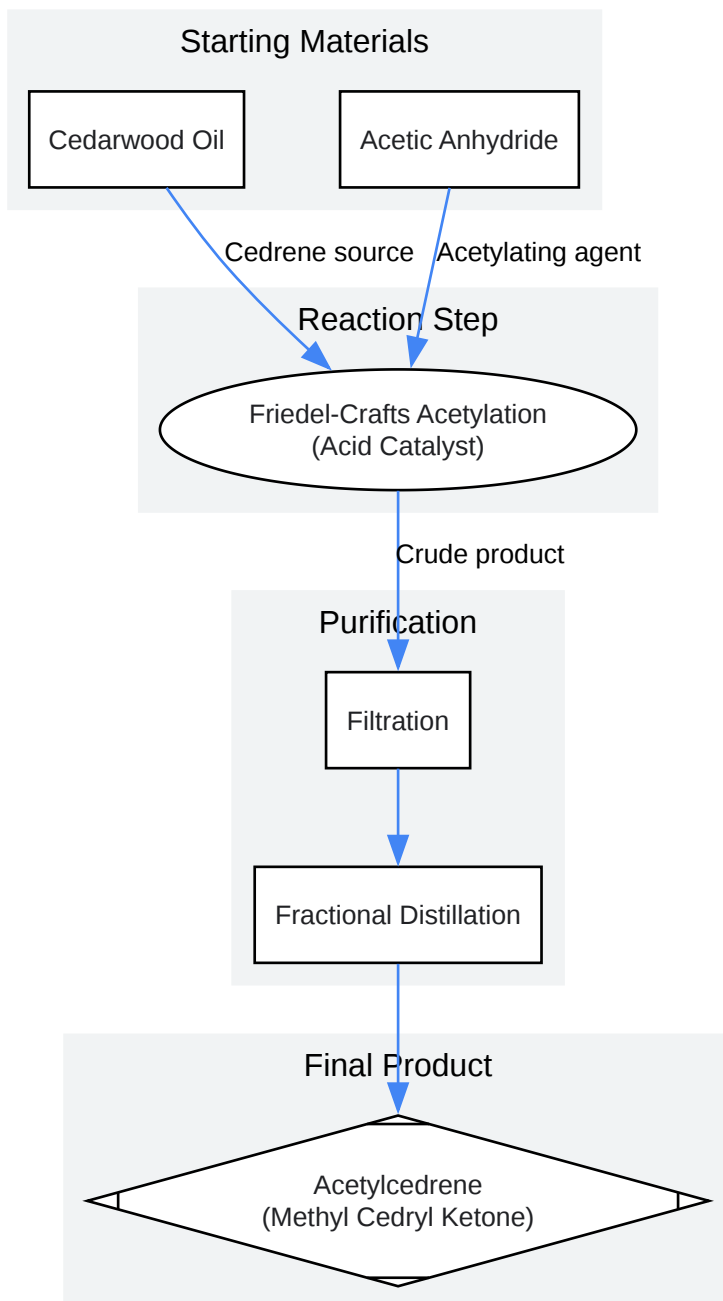
- Fine Fragrances: A key component in many perfumes and colognes, especially in masculine and unisex scents.[1][15][19]
- Personal Care Products: Found in soaps, shampoos, deodorants, lotions, and creams.[2][3][15][19]
- Household Products: Used in air fresheners, candles, and detergents to impart a warm and elegant aroma.[15][19]

Experimental Protocols: Synthesis of Acetylcedrene

The primary method for synthesizing **Acetylcedrene** is through the acetylation of cedrene.[3] Cedrene is a sesquiterpene hydrocarbon that is a major component of cedarwood oil.

General Synthesis Workflow:

General Synthesis Workflow for Acetylcedrene

[Click to download full resolution via product page](#)Caption: Synthesis of **Acetylcedrene** from Cedarwood Oil.

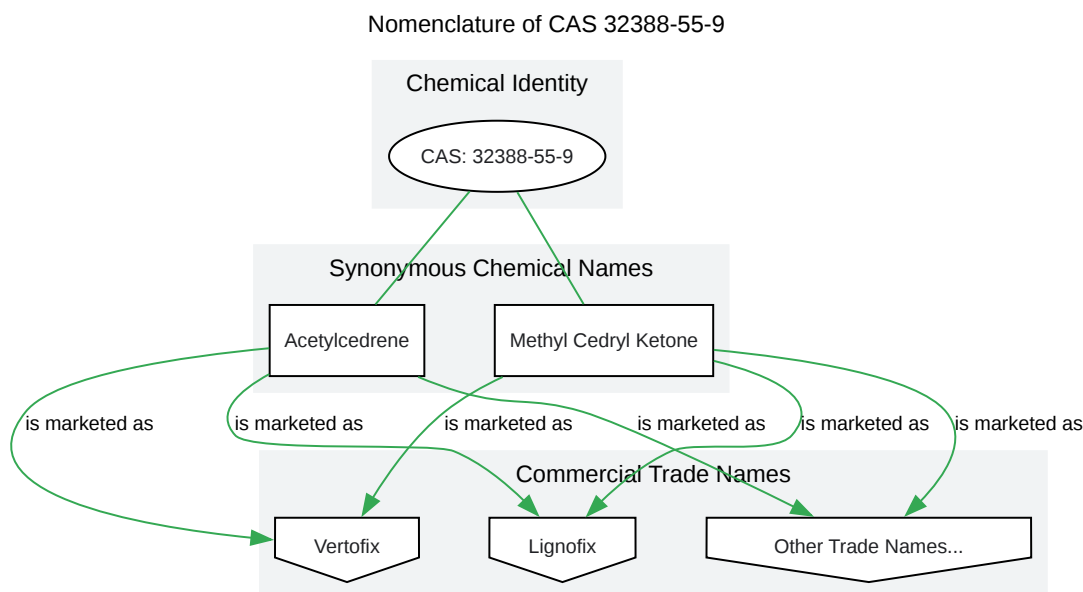
Detailed Experimental Protocol (Based on Patent Literature):

A common method involves the Friedel-Crafts acetylation of cedrene-rich fractions of cedarwood oil using acetic anhydride as the acetylating agent and a protic or Lewis acid as a catalyst.^[20] More recent methods also employ solid super-strong acids to create a more environmentally friendly process.^[21]

- **Reactant Preparation:** A molar ratio of acetic anhydride to cedrene between 1:1 and 15:1 is prepared in a reaction vessel.^[21]
- **Catalyst Addition:** A catalyst, such as polyphosphoric acid, sulfuric acid, or a solid superacid (e.g., $\text{SO}_4^{2-}/\text{TiO}_2\text{-SiO}_2$), is added to the mixture.^{[20][21]} The catalyst amount typically ranges from 1% to 10% by weight relative to the cedrene.^[21]
- **Reaction Conditions:** The mixture is heated to a temperature between 10 °C and 120 °C and stirred for several hours (typically over 3 hours).^[21]
- **Work-up and Purification:**
 - The reaction mixture is cooled to room temperature.
 - The catalyst is removed by filtration.^[21]
 - The filtrate undergoes vacuum distillation to remove unreacted acetic anhydride and acetic acid by-product, yielding the crude product.^[21]
 - The crude product is then purified by fractional distillation to obtain the final **Acetylcedrene**.^[21]

Logical Relationship: Nomenclature and Commercial Products

The relationship between the chemical names and commercial products can be visualized as follows. "**Acetylcedrene**" and "Methyl Cedryl Ketone" are systematic or common chemical names, while products like "Vertofix" are the trade names under which this chemical is marketed, often as a mixture with related isomers.



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Caption: Relationship between chemical names and trade names.

In conclusion, **Acetylcedrene** and Methyl Cedryl Ketone are two names for a single, highly significant aroma chemical. Its powerful and tenacious woody-amber character makes it an indispensable ingredient in modern perfumery, valued for its ability to add depth, warmth, and longevity to a wide range of scented products. The synthesis, primarily via acetylation of natural cedarwood oil derivatives, highlights a common pathway for converting natural raw materials into valuable fragrance compounds.

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